

# Safe handling procedures and PPE for 3-Bromothiophenol

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## Compound of Interest

Compound Name: 3-Bromothiophenol

Cat. No.: B044568

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## Technical Support Center: 3-Bromothiophenol

This technical support center provides essential information for the safe handling and use of **3-Bromothiophenol** in a research and development setting.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Bromothiophenol**?

A1: **3-Bromothiophenol** is classified as a hazardous chemical. The primary hazards include:

- Toxicity: It is toxic if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Irritation: It causes serious eye irritation and skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Odor: It has a strong, unpleasant stench.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: What personal protective equipment (PPE) is required when handling **3-Bromothiophenol**?

A2: Appropriate PPE must be worn at all times when handling this substance. This includes:

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.<sup>[1]</sup> This includes flame-retardant and impervious clothing.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.  
<sup>[1]</sup> A full-face respirator may be necessary if exposure limits are exceeded.

Q3: What are the proper storage conditions for **3-Bromothiophenol**?

A3: **3-Bromothiophenol** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][2][5]</sup> It should be stored locked up and away from incompatible materials.<sup>[1][2][5]</sup>

Q4: What materials are incompatible with **3-Bromothiophenol**?

A4: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.<sup>[1]</sup>

Q5: What should I do in case of accidental contact or exposure?

A5: Immediate action is crucial. Follow these first-aid measures:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor immediately.<sup>[1][2]</sup> If the victim is not breathing, give artificial respiration, but do not use the mouth-to-mouth method if the substance was ingested or inhaled.<sup>[2]</sup>
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. Call a poison center or doctor if you feel unwell.<sup>[1][2]</sup>
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical advice.<sup>[1][2]</sup>
- Ingestion: Immediately call a poison center or doctor. Rinse the mouth with water. Do NOT induce vomiting.<sup>[1][2]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Solution
Strong, unpleasant odor in the lab	Improper storage or handling, a small spill.	Ensure the container is tightly sealed and stored in a well-ventilated area, preferably a fume hood. Check for any spills and clean them up immediately using an inert absorbent material.
Skin or eye irritation after handling	Inadequate PPE or accidental exposure.	Immediately follow the first-aid procedures for skin and eye contact. Review and improve PPE practices for future handling. Ensure safety goggles and appropriate gloves are always worn.
Dizziness or respiratory discomfort	Inhalation of vapors due to inadequate ventilation.	Immediately move to an area with fresh air. Seek medical attention. Review the ventilation in the work area and always handle 3-Bromothiophenol in a chemical fume hood.

## Quantitative Data

### Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid or solid[6]
Molecular Formula	C6H5BrS[6]
Molecular Weight	189.07 g/mol [7]
Boiling Point	121 °C / 249.8 °F @ 40 mmHg[1]
Flash Point	105 °C / 221 °F[1]
Density	1.832 g/mL at 25 °C[8]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water[6]

## Hazard Classifications

Classification	Category
Acute Oral Toxicity	Category 3[1][2]
Acute Dermal Toxicity	Category 3[1][2]
Acute Inhalation Toxicity	Category 3[1][2]
Skin Corrosion/Irritation	Category 2[1][2][5]
Serious Eye Damage/Eye Irritation	Category 2[1][2][5]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1][2][5]

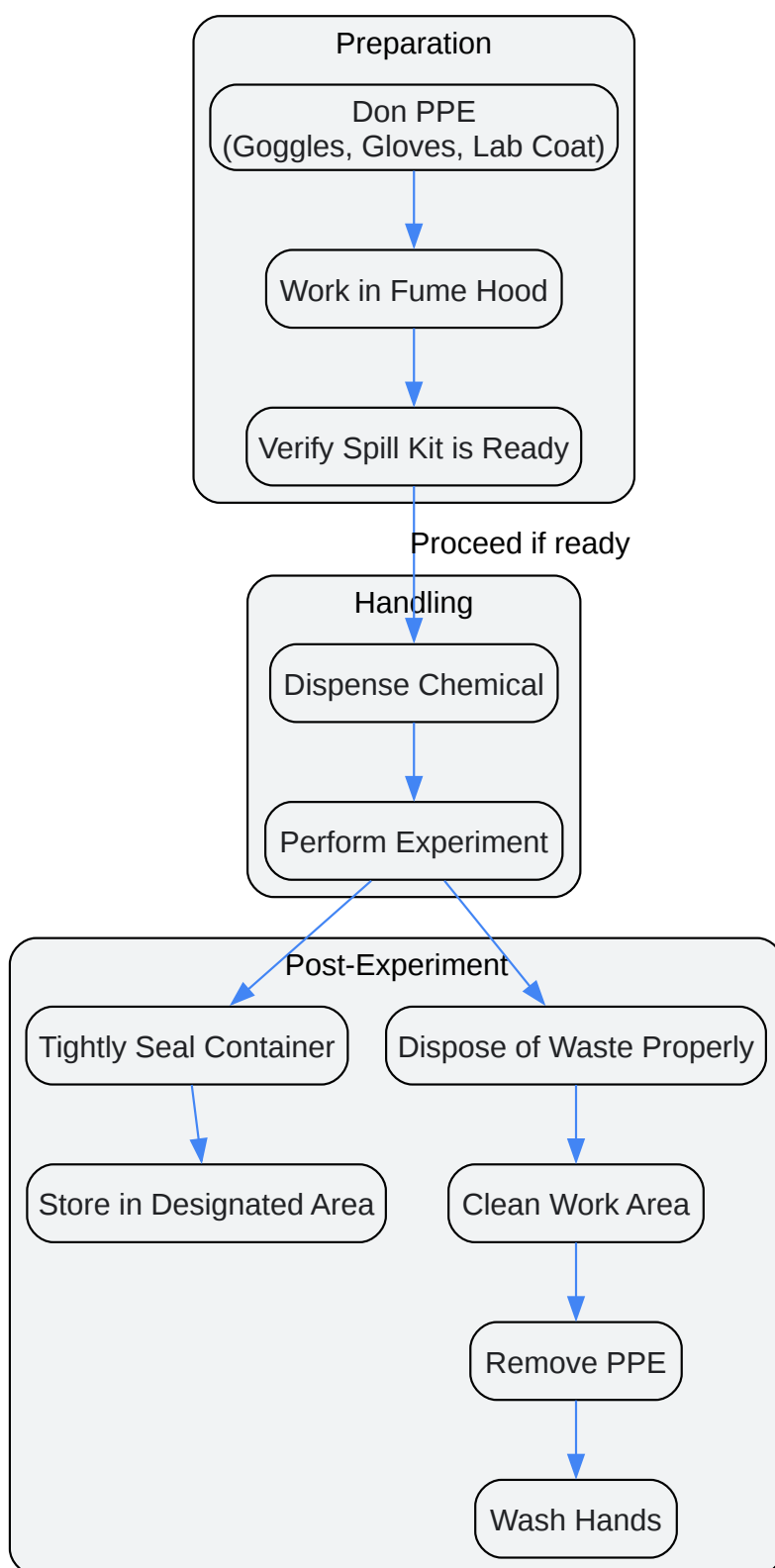
## Experimental Protocols

### Standard Operating Procedure for Handling 3-Bromothiophenol

- Preparation:
  - Ensure a chemical fume hood is operational.
  - Verify that an eyewash station and safety shower are accessible.[2]

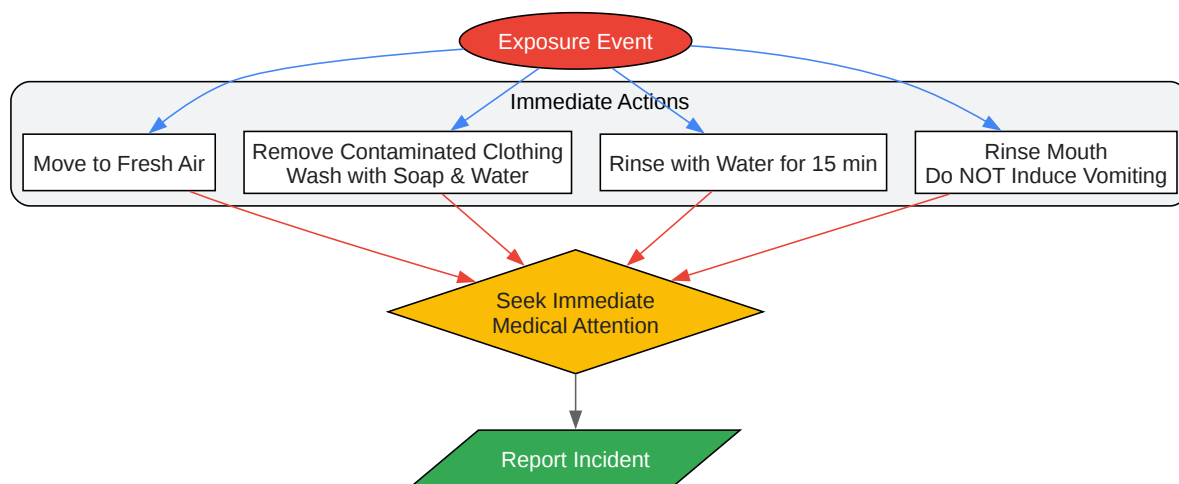
- Gather all necessary PPE: chemical safety goggles, appropriate chemical-resistant gloves, and a lab coat.
- Have spill containment materials (inert absorbent) readily available.
- Handling:
  - Conduct all work involving **3-Bromothiophenol** inside a certified chemical fume hood.[\[2\]](#)
  - Avoid breathing vapors or mist.[\[2\]](#)
  - Prevent contact with skin and eyes.[\[5\]](#)
  - Do not eat, drink, or smoke in the work area.[\[1\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
  - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[5\]](#)
  - Store in a designated, well-ventilated, cool, and dry area.[\[1\]](#)[\[2\]](#)[\[5\]](#)
  - Ensure the storage area is secure (store locked up).[\[2\]](#)[\[5\]](#)
- Disposal:
  - Dispose of waste in a designated hazardous waste container.[\[1\]](#)[\[2\]](#)
  - Follow all local, regional, and national regulations for hazardous waste disposal.[\[1\]](#)

## Visualizations



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Caption: Workflow for Safely Handling **3-Bromothiophenol**.



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Caption: Emergency Response Protocol for **3-Bromothiophenol** Exposure.

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